

Application Notes and Protocols: Safe Handling and Disposal of 1,1,2-Trimethylcyclohexane

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the safe handling and disposal of **1,1,2- Trimethylcyclohexane** in a laboratory setting. Adherence to these guidelines is crucial to minimize risks and ensure a safe working environment.

General Information

1,1,2-Trimethylcyclohexane is a flammable liquid and saturated aliphatic hydrocarbon. It is primarily used as a solvent and as a component in petroleum mixtures.[1][2] Understanding its chemical and physical properties is essential for safe handling.

Table 1: Physical and Chemical Properties of 1,1,2-Trimethylcyclohexane



Property	Value
Molecular Formula	C9H18[1][3][4]
Molecular Weight	126.24 g/mol [1][3]
CAS Number	7094-26-0[1][3][4]
Appearance	Colorless Liquid[5]
Boiling Point	145.2°C at 760 mmHg[1]
Melting Point	-29°C[1]
Flash Point	25.2°C[1]
Density	0.765 g/cm ³ [1]
Vapor Pressure	6.19 mmHg at 25°C[1]
Solubility	Insoluble in water.
LogP (Octanol/Water Partition Coefficient)	3.22270[1]

Hazard Identification and Toxicity

1,1,2-Trimethylcyclohexane is classified as a highly flammable liquid and vapor.[3][6][7] Overexposure may lead to skin and eye irritation, as well as anesthetic effects such as drowsiness, dizziness, and headache.[2][3] It is also considered a neurotoxin, with the potential for acute solvent syndrome.[2][3]

Table 2: Hazard Classification and Toxicity Data



Hazard Classification	GHS Pictograms	Signal Word	Hazard Statements
Flammable Liquids (Category 2)	&	Danger	H225: Highly flammable liquid and vapor[3][6]
Skin Irritation (Category 2)	!	Warning	H315: Causes skin irritation[6]
Specific target organ toxicity — single exposure (Category 3), Central nervous system	ļ	Warning	H336: May cause drowsiness or dizziness[6]
Aspiration Hazard (Category 1)	×	Danger	H304: May be fatal if swallowed and enters airways[6]
Hazardous to the aquatic environment, long-term hazard (Category 1)	•	Warning	H410: Very toxic to aquatic life with long lasting effects[6]

Toxicity Data	Value	Species
LD50 (Oral)	1500-3450 mg/kg bw[8]	Rat[8]
LC50 (Inhalation)	No specific data available for 1,1,2-Trimethylcyclohexane. General hydrocarbon solvent risks apply.	
Dermal Irritation	Causes skin irritation.[6]	_
Eye Irritation	May cause eye irritation.[2]	_

Safe Handling Protocols



- Fume Hood: All handling of **1,1,2-Trimethylcyclohexane** must be conducted in a certified chemical fume hood to minimize inhalation exposure.[9]
- Ventilation: Ensure the laboratory is well-ventilated.
- Ignition Sources: Keep away from heat, sparks, open flames, and other ignition sources.[6] [7][10] Use explosion-proof electrical and lighting equipment.[6]
- Grounding: Ground and bond containers and receiving equipment to prevent static discharge.[6]

Appropriate PPE must be worn at all times when handling **1,1,2-Trimethylcyclohexane**.

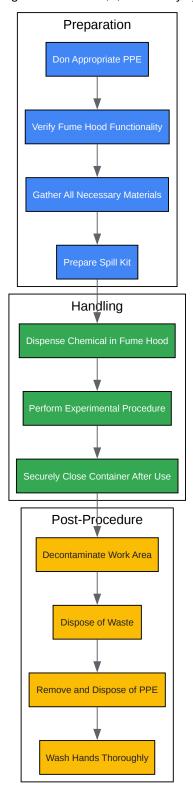
Table 3: Personal Protective Equipment (PPE) Requirements

Body Part	Required PPE	Specifications and Rationale
Hands	Chemical-resistant gloves (Nitrile or Neoprene recommended)[9]	Inspect gloves for integrity before each use. Change gloves immediately if contaminated.[9]
Eyes	Safety goggles	ANSI Z87.1 compliant chemical splash goggles are mandatory to protect against splashes and vapors.[9]
Face	Face shield (in addition to goggles)	Required when there is a significant risk of splashes, such as when handling larger quantities.[9]
Body	Chemical-resistant lab coat	A fully buttoned, long-sleeved lab coat is required.[9]
Respiratory	Vapor respirator (if ventilation is inadequate)	A NIOSH-approved respirator with organic vapor cartridges may be necessary if exposure limits are exceeded.[7]



The following diagram outlines the standard workflow for safely handling **1,1,2- Trimethylcyclohexane** in a laboratory setting.

Safe Handling Workflow for 1,1,2-Trimethylcyclohexane





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Caption: Workflow for the safe handling of **1,1,2-Trimethylcyclohexane**.

Disposal Protocols

All waste containing **1,1,2-Trimethylcyclohexane** must be treated as hazardous chemical waste.[9] Do not dispose of this chemical down the drain.[6][11]

- Liquid Waste: Collect all liquid waste containing **1,1,2-Trimethylcyclohexane** in a dedicated, properly labeled, and sealed hazardous waste container. The container should be made of a compatible material (e.g., glass or polyethylene).
- Solid Waste: Collect all contaminated solid materials, including used PPE (gloves, etc.), absorbent materials from spills, and empty containers, in a dedicated, sealed, and clearly labeled hazardous waste bag or container.[9]

All waste containers must be clearly labeled with:

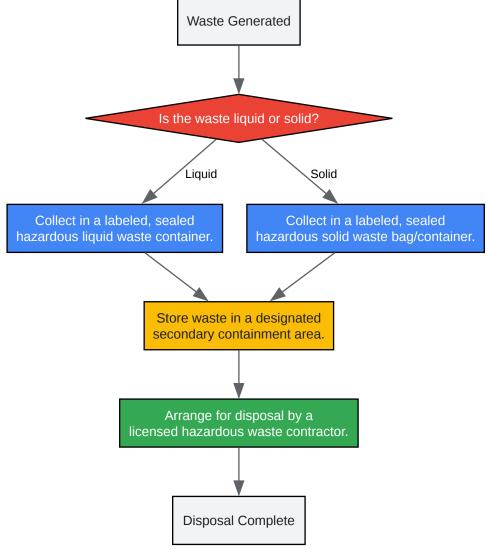
- "Hazardous Waste"
- The full chemical name: "1,1,2-Trimethylcyclohexane"
- The associated hazards (e.g., "Flammable," "Irritant")
- The date of accumulation start.

Store hazardous waste containers in a designated, well-ventilated, and secure area away from ignition sources and incompatible materials. The storage area should have secondary containment.

The following diagram illustrates the decision-making process for the proper disposal of **1,1,2- Trimethylcyclohexane** waste.



Disposal Decision Tree for 1,1,2-Trimethylcyclohexane Waste



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Caption: Decision tree for the disposal of 1,1,2-Trimethylcyclohexane waste.

In the event of a spill:

- Evacuate all non-essential personnel from the immediate area.
- Eliminate all ignition sources.
- If the spill is small and you are trained to handle it, don the appropriate PPE.



- Contain the spill using an inert absorbent material (e.g., vermiculite, sand, or commercial sorbent pads).
- Carefully collect the absorbent material and place it in a sealed, labeled hazardous waste container.
- Decontaminate the spill area with an appropriate solvent.
- For large spills, evacuate the area and contact your institution's emergency response team.

First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.[6]
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water for at least 15 minutes.[6] Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting.[6] If the person is conscious, rinse their mouth with water. Seek immediate medical attention.[6]

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